

GSK840: Application Notes and Protocols for Researchers

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Detailed guidelines on the solubility, preparation, and application of **GSK840**, a potent RIPK3 inhibitor, for in vitro and in vivo studies.

Introduction

GSK840 is a highly potent and selective inhibitor of Receptor-Interacting Protein Kinase 3 (RIPK3), a key mediator of necroptosis, a form of programmed necrotic cell death. As a crucial tool in studying the role of RIPK3-mediated necroptosis in various physiological and pathological processes, understanding its solubility and proper handling is paramount for reproducible and accurate experimental outcomes. These application notes provide detailed protocols for the dissolution and use of **GSK840** in common research applications.

Data Presentation

Solubility of GSK840

Solvent	Solubility	Molar Concentration (Approx.)	Notes
Dimethyl Sulfoxide (DMSO)	100 - 110 mg/mL[1]	~274 - 301 mM	Sonication is recommended to aid dissolution.[1] Use freshly opened, anhydrous DMSO for best results.
Methanol	Soluble[2]	Not specified	
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	≥ 2.5 mg/mL[3][4]	≥ 6.84 mM	A common vehicle for in vivo studies. Prepare fresh. Sonication may be required.[1][3]
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL[3][4]	≥ 6.84 mM	Alternative vehicle for in vivo administration. [3][4]
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL[3][4]	≥ 6.84 mM	Suitable for certain in vivo applications.[3][4]
Cell Culture Media (e.g., DMEM, RPMI-1640)	Low	Not directly specified, but working concentrations of 0.01 - 3 μM are commonly used.[1]	GSK840 is typically diluted from a concentrated DMSO stock. The final DMSO concentration in the culture medium should be kept low (ideally ≤ 0.1%) to avoid solvent-induced cytotoxicity.[1]

Experimental Protocols

Protocol 1: Preparation of a Concentrated GSK840 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK840** in DMSO.

Materials:

- **GSK840** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate the **GSK840** powder to room temperature before opening the vial.
- Calculate the required amount of **GSK840** and DMSO to prepare the desired volume and concentration of the stock solution. The molecular weight of **GSK840** is 365.43 g/mol .
- Carefully weigh the **GSK840** powder and add it to a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to the tube.
- Vortex the solution thoroughly until the powder is completely dissolved. If necessary, sonicate the solution for short intervals in a water bath to aid dissolution.[\[1\]](#)
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.

Protocol 2: Preparation of Working Solutions in Cell Culture Medium

This protocol outlines the dilution of the DMSO stock solution to prepare working concentrations for cell-based assays.

Materials:

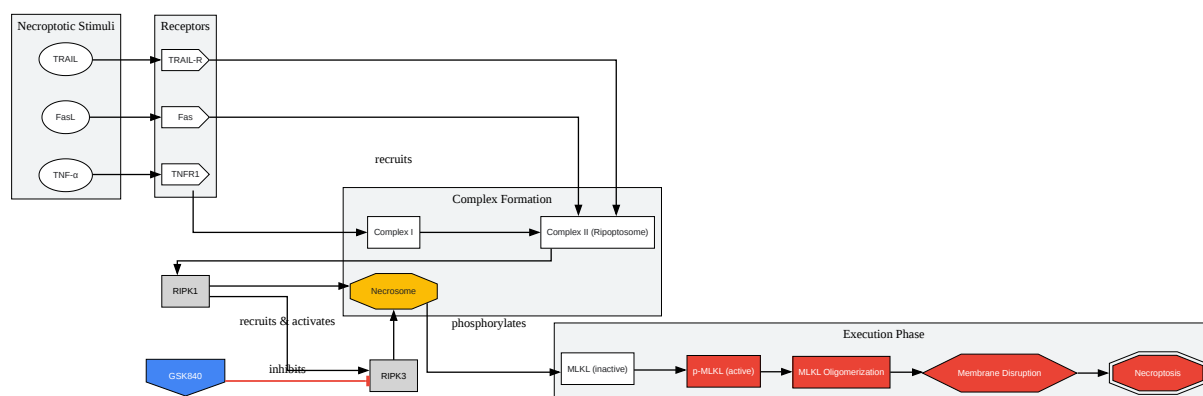
- 10 mM **GSK840** stock solution in DMSO
- Pre-warmed complete cell culture medium (e.g., DMEM or RPMI-1640 with serum and supplements)
- Sterile tubes

Procedure:

- Thaw a vial of the 10 mM **GSK840** stock solution at room temperature.
- Perform serial dilutions of the stock solution in pre-warmed complete cell culture medium to achieve the desired final concentrations.
- It is recommended to prepare intermediate dilutions to ensure accuracy, especially for low micromolar or nanomolar working concentrations.
- Gently mix the working solutions by pipetting or inverting the tubes. Avoid vigorous vortexing, which can cause protein denaturation in the medium.
- Ensure the final concentration of DMSO in the cell culture medium is below 0.1% to minimize solvent toxicity.^[1] A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.
- Use the freshly prepared working solutions immediately for treating cells.

Mandatory Visualizations

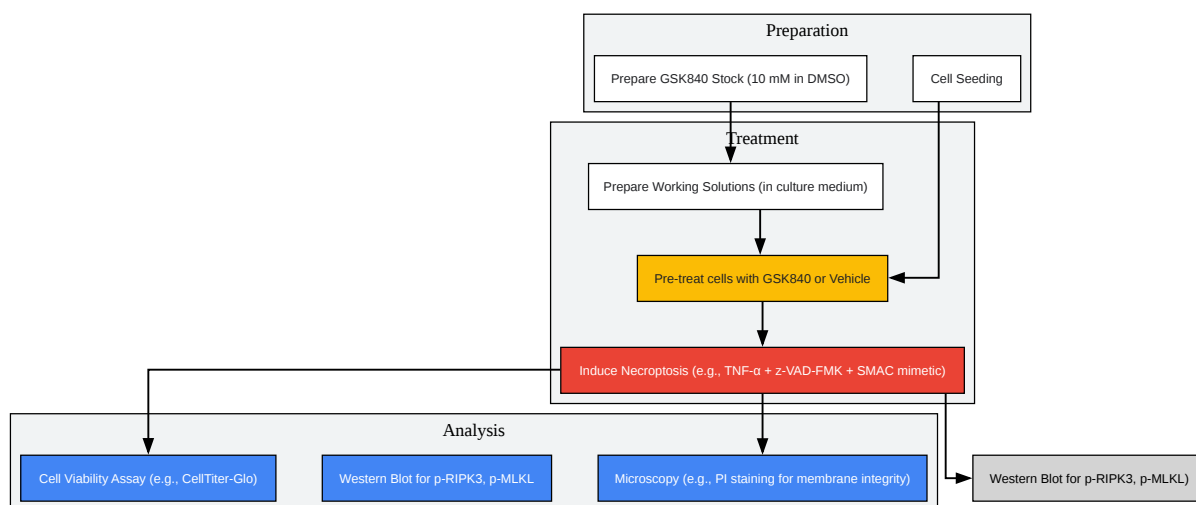
Signaling Pathway of RIPK3-Mediated Necroptosis



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Caption: RIPK3 signaling pathway leading to necroptosis and the inhibitory action of **GSK840**.

Experimental Workflow for Assessing GSK840 Activity



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Caption: A typical experimental workflow for evaluating the efficacy of **GSK840** in a cell-based necroptosis assay.

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